

Literature review on the development of triazolinone herbicides like Ipfencarbazone

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Compound of Interest

Compound Name: Ipfencarbazone

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The Development of Triazolinone Herbicides: A Focus on Ipfencarbazone

A Technical Guide for Researchers and Drug Development Professionals

Introduction

The triazolinone class of herbicides represents a significant advancement in weed management technology. These compounds are known for their efficacy against a broad spectrum of weeds and their favorable environmental profile.^[1] A key member of this class, **Ipfencarbazone**, developed by Hokko Chemical Industry Co., Ltd., has demonstrated exceptional control of problematic weeds in paddy rice cultivation, particularly *Echinochloa* spp.^{[2][3]} This technical guide provides an in-depth review of the development of triazolinone herbicides, with a specific focus on the mode of action, structure-activity relationships, and herbicidal efficacy of **Ipfencarbazone**.

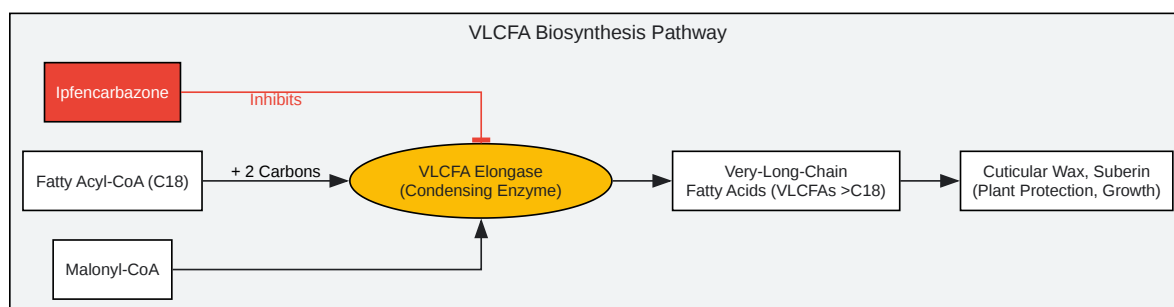
Mode of Action: Inhibition of Very-Long-Chain Fatty Acid Elongase

Ipfencarbazone's primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) biosynthesis.^{[2][4]} VLCFAs are crucial components of plant cuticular waxes and suberin, which are essential for preventing water loss and protecting against environmental stresses.

Ipfencarbazone specifically targets and inhibits VLCFA elongase (VLCFAE), a key enzyme

complex located in the endoplasmic reticulum responsible for the elongation of fatty acid chains beyond 18 carbons.

This inhibition disrupts the formation of VLCFAs, leading to a cascade of effects including arrested cell division and growth, resulting in symptoms like stunting, twisting, and a dark green coloration in susceptible weeds. Studies have shown that **Ipfen carbazone** binds to VLCFAE irreversibly, and its inhibitory activity increases with the pre-incubation period. Interestingly, **Ipfen carbazone** exhibits a differential affinity for VLCFAE in different plant species, with a significantly higher inhibitory effect on the enzyme from the problematic weed *Echinochloa oryzicola* (late watergrass) compared to rice. This differential inhibition is a key factor in its selectivity and safety for use in rice crops.



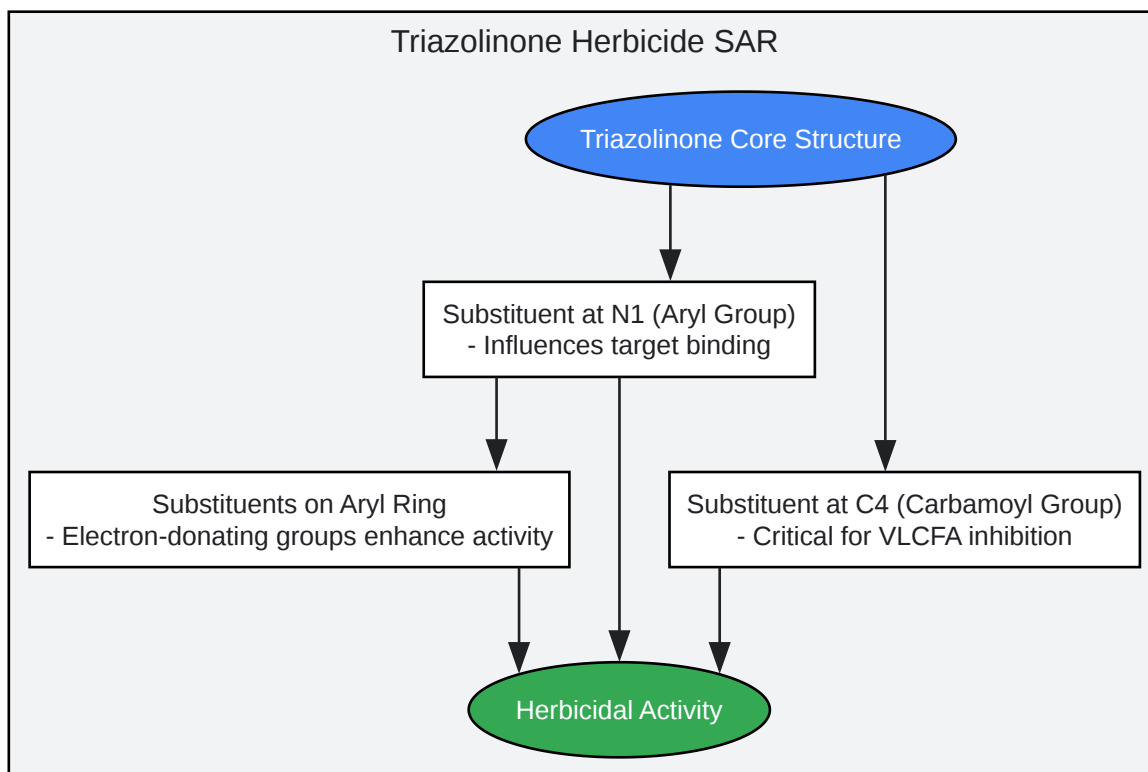
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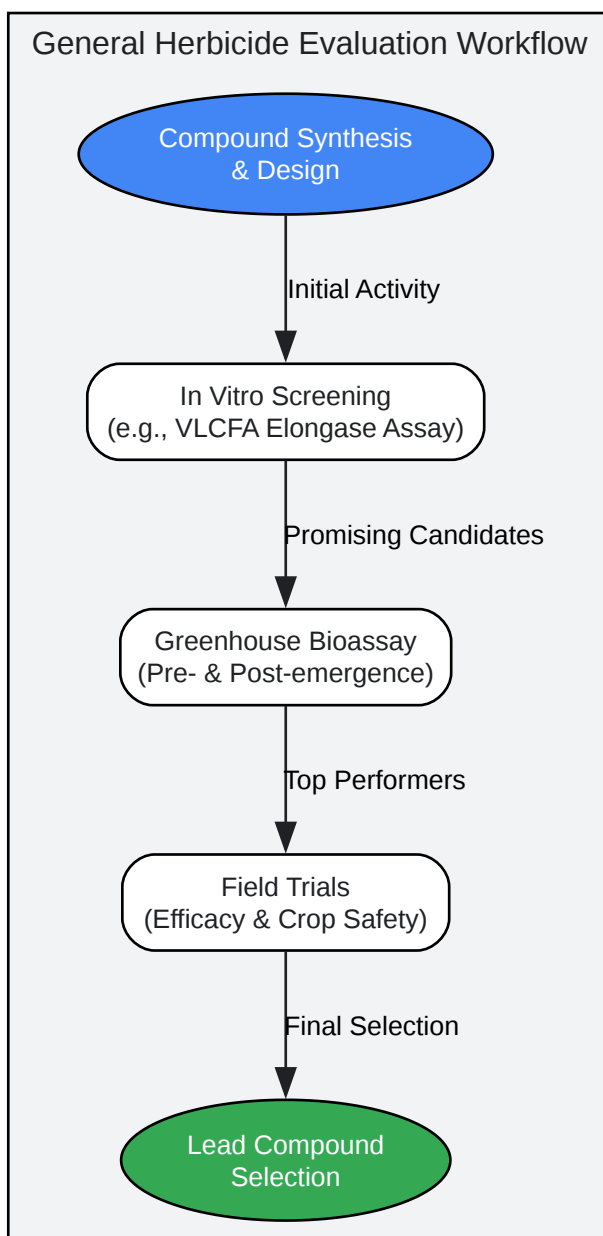
Figure 1: **Ipfen carbazone's** Mode of Action via VLCFA Elongase Inhibition.

Structure-Activity Relationship (SAR)

The development of **Ipfen carbazone** and other triazolinone herbicides has been guided by extensive structure-activity relationship (SAR) studies. These studies have revealed that specific structural features are crucial for potent herbicidal activity. For 1,2,4-triazolinone derivatives, the introduction of certain substituents, such as pyrimidinyl and phenylsulfonyl groups, has been explored to enhance their herbicidal effects.

In the case of 1,2,4-triazole-1-carboxamides, a strong inhibition of VLCFA formation was observed when an -SO₂- linkage was present. Furthermore, N,N-dialkyl substitution on the carbamoyl nitrogen and the presence of electron-donating groups, like a methyl group on the benzene ring, were found to contribute to strong VLCFA inhibition and, consequently, potent phytotoxic effects against weeds like barnyardgrass (*Echinochloa oryzicola*). Research has also indicated that for some triazolinone derivatives, having a bulky and electronegative group at the ortho- or para-positions of the benzene ring can lead to higher herbicidal activity.





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